

Essential Safety and Operational Guide for Handling 4-Methoxybenzylamine

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Compound of Interest

Compound Name: 4-Methoxybenzylamine

Cat. No.: B045378

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **4-Methoxybenzylamine**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Safety and Chemical Properties

4-Methoxybenzylamine is a combustible, corrosive liquid that can cause severe skin burns and eye damage.^{[1][2]} It is harmful if swallowed and may cause irritation to the respiratory tract.^{[2][3][4]} The toxicological properties of this substance have not been fully investigated.^[3]

Table 1: Key Safety and Physical Properties of **4-Methoxybenzylamine**

Property	Value	Source(s)
Chemical Formula	C8H11NO	[5][6]
Molecular Weight	137.18 g/mol	[5][6]
Appearance	Clear, colorless to light yellow liquid	[3][7][8]
Boiling Point	236-237 °C	[4][6][7]
Melting Point	-10 °C	[4][7]
Density	1.05 g/mL at 25 °C	[4][6]
Flash Point	> 110 °C (> 230 °F)	[1][4]
Solubility	Very soluble in water	[3][9]
Signal Word	Danger	[1][4]
Hazard Statements	Causes severe skin burns and eye damage (H314), Harmful if swallowed (H302)	[1][2]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances. May be stored under an inert gas.	[1][3][10]
Incompatible Materials	Strong oxidizing agents, acids, acid anhydrides, acid chlorides, chloroformates	[1][3]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **4-Methoxybenzylamine** to minimize exposure and ensure personal safety.

Table 2: Recommended Personal Protective Equipment for Handling **4-Methoxybenzylamine**

PPE Category	Item	Specifications and Recommendations	Source(s)
Eye and Face Protection	Safety Goggles or Face Shield	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may be necessary for splash hazards.	[1]
Hand Protection	Chemical-Resistant Gloves	Wear appropriate protective gloves. While specific breakthrough times for 4-Methoxybenzylamine are not readily available, nitrile gloves are commonly used for incidental splash protection. For prolonged or direct contact, it is crucial to consult the glove manufacturer's specific chemical resistance data.	[11]
Body Protection	Laboratory Coat	A lab coat should be worn to protect skin and clothing from accidental spills.	[11]

Respiratory Protection	NIOSH/MSHA Approved Respirator	Use in a well-ventilated area, preferably a chemical fume hood. If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. Follow OSHA respirator regulations in 29 CFR 1910.134.	[1]
Footwear	Closed-Toe Shoes	Must be worn at all times in the laboratory to protect from spills.	[11]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is paramount to ensure safety when handling **4-Methoxybenzylamine**.

1. Preparation:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly read and understand the SDS for **4-Methoxybenzylamine**.[\[11\]](#)
- Ensure Emergency Equipment is Accessible: Confirm that a properly functioning eyewash station and safety shower are readily accessible.[\[1\]](#)
- Work in a Ventilated Area: All handling of **4-Methoxybenzylamine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[1\]](#)[\[3\]](#)

- Assemble Materials: Gather all necessary equipment, including primary and secondary containers, measuring devices, and waste containers, before starting the procedure.
- Don PPE: Put on the appropriate personal protective equipment as outlined in Table 2.[\[11\]](#)

2. Handling:

- Avoid Direct Contact: Prevent contact with eyes, skin, and clothing.[\[3\]](#)
- Prevent Inhalation: Do not breathe mist, vapors, or spray.[\[1\]](#)
- Controlled Dispensing: When transferring or dispensing the liquid, do so carefully to avoid splashing. Use a secondary container to catch any potential spills.
- Keep Containers Closed: Keep the container tightly closed when not in use.[\[3\]](#)

3. Post-Handling:

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.[\[3\]](#)
- Clean Work Area: Clean and decontaminate the work area to remove any residual chemical.
- Properly Remove PPE: Remove PPE carefully to avoid contaminating yourself. Wash reusable PPE before reuse and dispose of single-use items as hazardous waste.[\[4\]](#)

Disposal Plan

Proper disposal of **4-Methoxybenzylamine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Segregation:

- Identify all waste streams containing **4-Methoxybenzylamine**, including unused product, contaminated PPE, and cleaning materials.[\[12\]](#)
- Segregate **4-Methoxybenzylamine** waste from other laboratory waste. Do not mix with incompatible materials.[\[12\]](#)

2. Containerization and Labeling:

- Collect all **4-Methoxybenzylamine** waste in a suitable, tightly closed, and properly labeled container.[\[1\]](#)[\[12\]](#)
- The label should clearly identify the contents as "Hazardous Waste: **4-Methoxybenzylamine**" and include appropriate hazard warnings (e.g., "Corrosive").

3. Storage of Waste:

- Store waste containers in a designated, cool, dry, and well-ventilated hazardous waste accumulation area, away from incompatible substances.[\[12\]](#)

4. Spill Management:

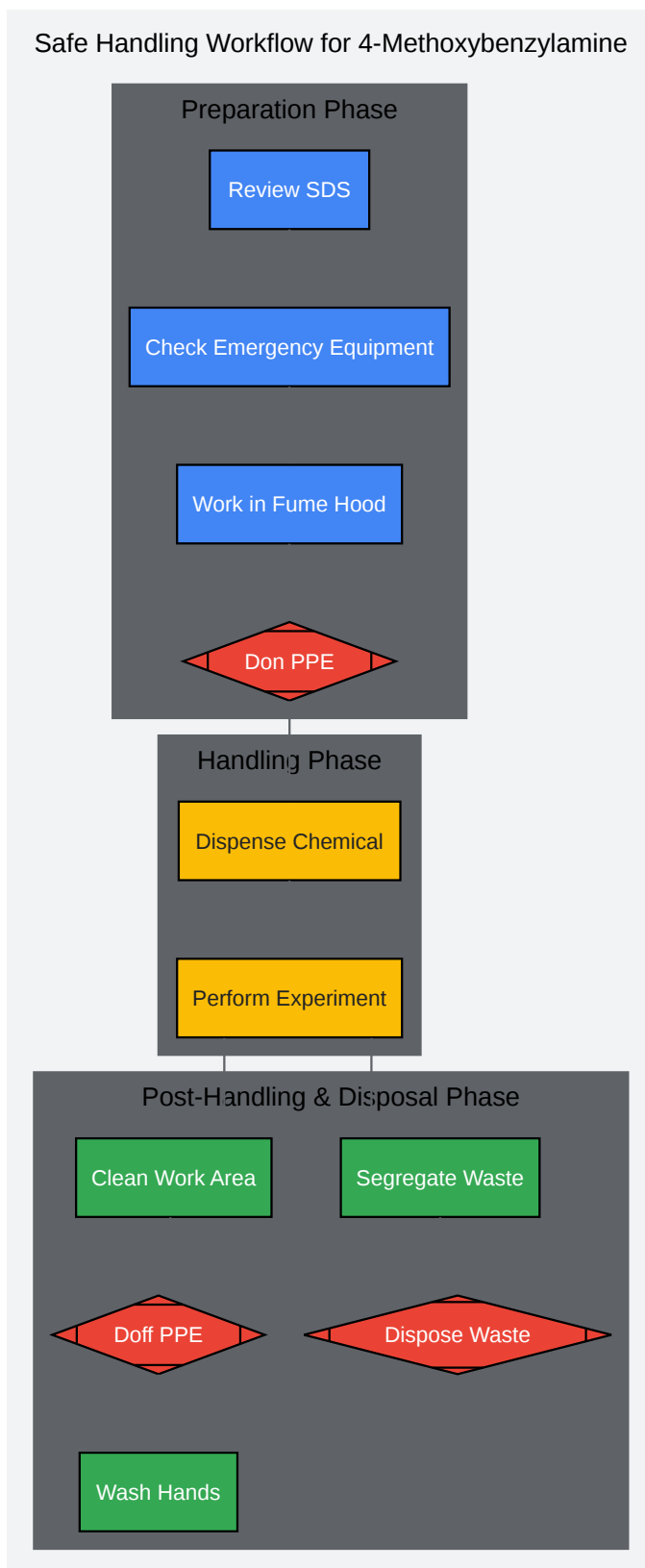
- In case of a spill, ensure adequate ventilation and wear appropriate PPE.[\[10\]](#)
- Absorb the spill with an inert material such as sand, silica gel, or a universal binder.[\[1\]](#)
- Collect the absorbed material into a suitable container for disposal.[\[1\]](#)
- Do not let the product enter drains.[\[10\]](#)

5. Final Disposal:

- Dispose of all waste in accordance with federal, state, and local hazardous waste regulations.[\[1\]](#)[\[8\]](#)[\[12\]](#) Chemical waste generators are responsible for the proper classification and disposal of hazardous waste.[\[1\]](#)

Workflow for Safe Handling of 4-Methoxybenzylamine

Safe Handling Workflow for 4-Methoxybenzylamine

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